

In-Depth Technical Guide to TEAD Target Engagement Studies

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Compound of Interest

Compound Name: *Tead-IN-13*

Cat. No.: *B15544306*

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Disclaimer: Information regarding a specific molecule designated "**Tead-IN-13**" is not publicly available. This guide provides a comprehensive overview of target engagement methodologies for TEAD inhibitors, drawing on data and protocols from well-characterized compounds such as IAG933, VT3989, and K-975 as illustrative examples.

Introduction

The Transcriptional Enhanced Associate Domain (TEAD) family of transcription factors (TEAD1-4) are central mediators of the Hippo signaling pathway, which plays a critical role in organ size control, cell proliferation, and apoptosis.[1] Dysregulation of the Hippo pathway, leading to the activation of the transcriptional co-activators YAP (Yes-associated protein) and TAZ (transcriptional co-activator with PDZ-binding motif), is a common feature in several cancers.[2] YAP and TAZ lack DNA-binding domains and exert their transcriptional control through interaction with TEAD proteins.[3][4] This critical protein-protein interaction (PPI) has emerged as a compelling therapeutic target for cancers with Hippo pathway alterations.

This technical guide provides an in-depth overview of the core methodologies used to investigate the target engagement of TEAD inhibitors. It is intended for researchers, scientists,

and drug development professionals working on the discovery and characterization of novel therapeutics targeting the YAP/TAZ-TEAD axis.

Quantitative Data Summary

The following tables summarize key quantitative data for representative TEAD inhibitors, showcasing their potency in various biochemical and cellular assays.

Table 1: Biochemical Assay Data for TEAD Inhibitors

Compound	Assay Type	Target(s)	IC50 (nM)	Reference(s)
IAG933	TR-FRET	TEAD4	9	[5]
K-975	Cell-free PPI Assay	YAP1/TAZ-TEAD	Potent Inhibition	
VT3989	Thermal Shift Assay	TEAD1	Selective	

Table 2: Cellular Assay Data for TEAD Inhibitors

Compound	Cell Line	Assay Type	Endpoint	IC50/GI50 (nM)	Reference(s)
IAG933	MSTO-211H	TEAD Target Gene Expression	CCN1, ANKRD1, CCN2	11-26	
IAG933	NCI-H226	TEAD Target Gene Expression	CCN1, ANKRD1, CCN2	11-26	
IAG933	NCI-H2052	Cell Proliferation (72h)	Growth Inhibition	41	
IAG933	NCI-H2052	YAP Reporter Gene Expression	Luciferase Activity	48	
K-975	NCI-H661/CTGF-Luc	Reporter Gene Assay	Luciferase Activity	Strong Inhibition	
K-975	NF2-null MPM cells	Cell Proliferation (144h)	Growth Inhibition	Potent Inhibition	
VT3989	Meningioma cells	Cell Viability	Cell Viability	Significant Decrease	

Experimental Protocols

This section provides detailed methodologies for key experiments used to assess TEAD inhibitor target engagement.

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) Assay

This assay is used to quantify the disruption of the YAP/TAZ-TEAD protein-protein interaction in a biochemical, high-throughput format.

Principle: TR-FRET is a proximity-based assay that measures the energy transfer between a donor fluorophore (e.g., terbium) and an acceptor fluorophore (e.g., fluorescein) when they are brought into close proximity. In the context of TEAD target engagement, one interacting partner (e.g., TEAD) is labeled with the donor and the other (e.g., a YAP-derived peptide) is labeled with the acceptor. Inhibition of the interaction by a small molecule leads to a decrease in the FRET signal.

Detailed Protocol (Example for IAG933):

- Reagents:
 - His-tagged TEAD4 protein (human, recombinant)
 - Fluorescein-labeled YAP peptide
 - Terbium-labeled anti-His antibody
 - Assay Buffer: 10 mM HEPES pH 7.4, 1% DMSO
- Procedure:
 1. Prepare serial dilutions of the test compound (e.g., IAG933) in assay buffer.
 2. In a 384-well plate, add the test compound dilutions.
 3. Add a pre-mixed solution of His-tagged TEAD4 protein and Terbium-labeled anti-His antibody to each well. Incubate for 30 minutes at room temperature.
 4. Add the fluorescein-labeled YAP peptide to each well to initiate the binding reaction.
 5. Incubate the plate for 1-2 hours at room temperature, protected from light.
 6. Read the plate on a TR-FRET-compatible plate reader, measuring the emission at both the donor and acceptor wavelengths after a time delay.
- Data Analysis:
 - Calculate the TR-FRET ratio (acceptor emission / donor emission).

- Plot the TR-FRET ratio against the compound concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.

TEAD-Responsive Luciferase Reporter Gene Assay

This cell-based assay measures the ability of a compound to inhibit TEAD-mediated transcription.

Principle: Cells are engineered to express a luciferase reporter gene under the control of a promoter containing multiple TEAD binding sites (e.g., GTIIC or MCAT elements). When the YAP/TAZ-TEAD complex is active, it drives the expression of luciferase. An inhibitor of this pathway will lead to a decrease in luciferase activity.

Detailed Protocol:

- Cell Culture and Transfection:
 - Seed HEK293T or other suitable cells in a 96-well plate.
 - Co-transfect the cells with a TEAD-responsive luciferase reporter plasmid and a constitutively expressed control reporter plasmid (e.g., Renilla luciferase) for normalization of transfection efficiency. Use a suitable transfection reagent according to the manufacturer's protocol.
- Compound Treatment:
 - After 24 hours of transfection, replace the medium with fresh medium containing serial dilutions of the test compound.
 - Incubate the cells for an additional 24-48 hours.
- Luciferase Assay:
 - Lyse the cells using a passive lysis buffer.
 - Measure the firefly and Renilla luciferase activities sequentially using a dual-luciferase reporter assay system and a luminometer.

- Data Analysis:
 - Normalize the firefly luciferase activity to the Renilla luciferase activity for each well.
 - Plot the normalized luciferase activity against the compound concentration and calculate the IC50 value.

Co-Immunoprecipitation (Co-IP)

Co-IP is used to confirm the disruption of the endogenous or overexpressed YAP-TEAD interaction in a cellular context.

Principle: An antibody targeting one of the interacting proteins (e.g., TEAD) is used to pull down the protein from a cell lysate. If the interacting partner (e.g., YAP) is bound, it will be co-precipitated. The presence of both proteins in the immunoprecipitate is then detected by Western blotting. A TEAD inhibitor will reduce the amount of co-precipitated YAP.

Detailed Protocol:

- Cell Lysis:
 - Treat cells with the test compound for the desired time.
 - Wash the cells with ice-cold PBS and lyse them in a non-denaturing lysis buffer (e.g., RIPA buffer supplemented with protease and phosphatase inhibitors).
 - Centrifuge the lysate to pellet cell debris and collect the supernatant.
- Immunoprecipitation:
 - Incubate the cell lysate with an antibody specific to the bait protein (e.g., anti-TEAD1) overnight at 4°C with gentle rotation.
 - Add Protein A/G agarose or magnetic beads and incubate for another 1-2 hours to capture the antibody-protein complexes.
- Washing and Elution:

- Wash the beads several times with lysis buffer to remove non-specifically bound proteins.
- Elute the protein complexes from the beads by boiling in SDS-PAGE sample buffer.
- Western Blot Analysis:
 - Separate the eluted proteins by SDS-PAGE and transfer them to a PVDF membrane.
 - Probe the membrane with primary antibodies against both the bait (e.g., TEAD1) and the prey (e.g., YAP) proteins.
 - Use appropriate HRP-conjugated secondary antibodies and a chemiluminescence detection system to visualize the protein bands.

Cellular Thermal Shift Assay (CETSA)

CETSA is a powerful method to directly assess the binding of a compound to its target protein in intact cells or cell lysates.

Principle: The binding of a ligand to a protein generally increases its thermal stability. In a CETSA experiment, cells or cell lysates are treated with a compound and then heated to a range of temperatures. The amount of soluble (non-denatured) target protein remaining at each temperature is then quantified. A ligand-bound protein will show increased stability, resulting in a shift of its melting curve to a higher temperature.

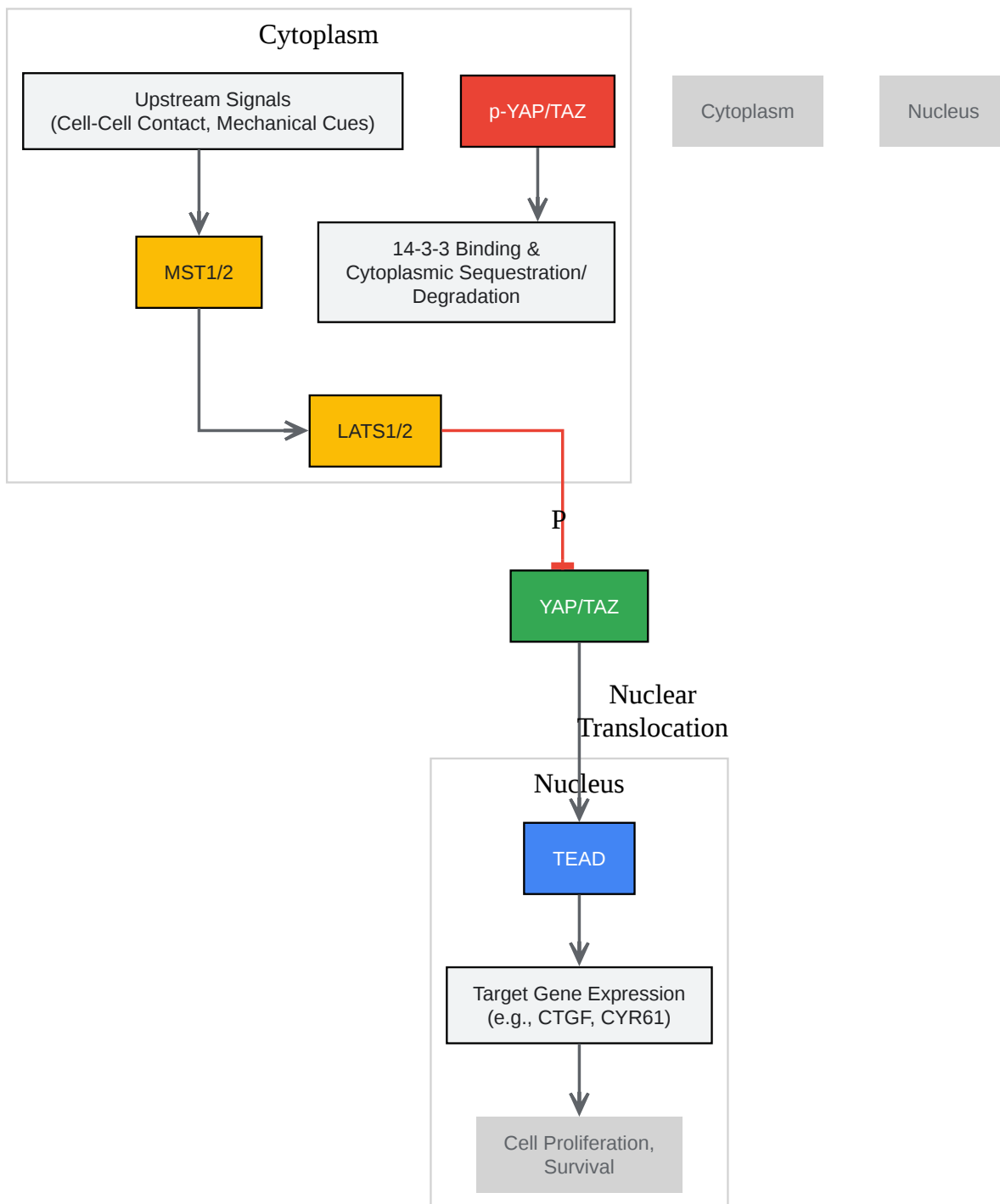
Detailed Protocol (Western Blot-based):

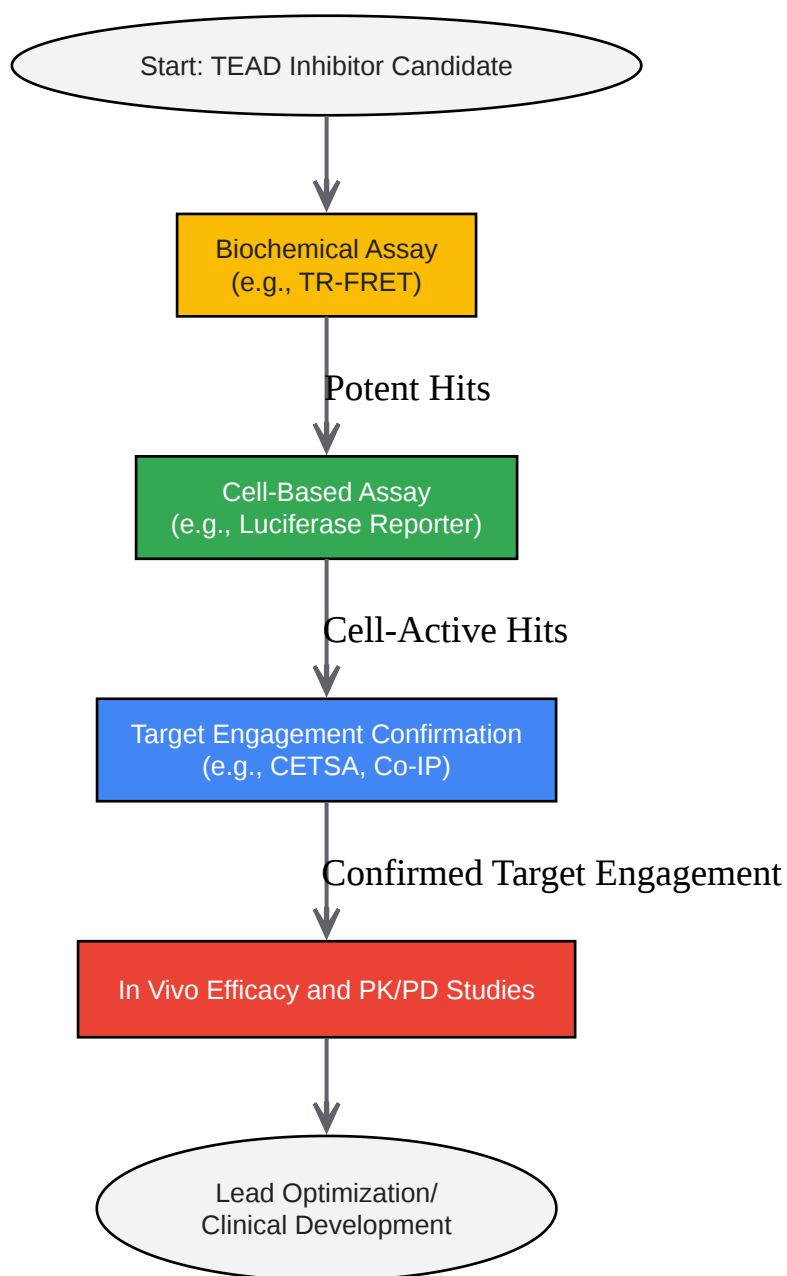
- Cell Treatment and Heating:
 - Treat intact cells with the test compound or vehicle control for a defined period.
 - Aliquot the cell suspension into PCR tubes and heat them to a range of temperatures (e.g., 40-70°C) for 3 minutes using a thermal cycler, followed by cooling.
- Cell Lysis and Fractionation:
 - Lyse the cells by freeze-thaw cycles or with a suitable lysis buffer.

- Centrifuge the lysates at high speed to separate the soluble fraction (supernatant) from the aggregated proteins (pellet).
- Protein Analysis:
 - Collect the supernatant and determine the protein concentration.
 - Analyze equal amounts of soluble protein from each temperature point by Western blotting using an antibody specific for the target protein (e.g., TEAD1).
- Data Analysis:
 - Quantify the band intensities from the Western blot.
 - Plot the relative amount of soluble protein against the temperature to generate melting curves for both the vehicle- and compound-treated samples. A shift in the melting curve indicates target engagement.

Mandatory Visualizations

Hippo Signaling Pathway





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